

Applications in Scientific Research

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Compound Focus: HO-Peg5-CH2cooh

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HO-PEG₅-CH₂COOH is a versatile building block in bioconjugation and nanotechnology. Its key applications are summarized in the table below.

Application Area	Specific Use & Rationale
PROTAC Development	Serves as a linker/spacer to connect E3 ubiquitin ligase ligands with target protein ligands [1].
Drug Delivery & Formulation	Enhances the solubility and stability of therapeutic compounds and is applied in drug-release systems [2].
Bioconjugation & Material Science	Used to crosslink molecules (e.g., proteins, peptides) and modify surfaces for new material research [3] [2].

PROTAC Linker Function

HO-PEG₅-CH₂COOH plays a specific functional role in the architecture of PROTAC molecules, which can be visualized as follows:



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Schematic of a PROTAC molecule where HO-PEG₅-CH₂COOH connects two functional ligands.

In this role, the PEG linker is crucial for the molecule's mode of action. The **hydroxyl (-OH)** and **carboxylic acid (-COOH)** groups provide specific attachment points for synthesizing the PROTAC [3]. The flexible PEG chain acts as a spacer, ensuring the two ligands can properly engage with their respective targets to facilitate the degradation of the target protein [1].

Handling and Experimental Considerations

For researchers planning to use this compound, the following experimental protocols and handling information are essential.

Storage and Handling

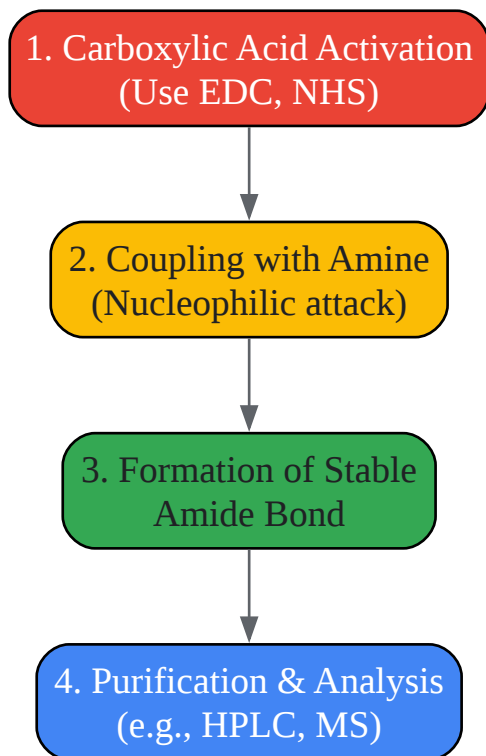
- **Storage:** The product should be stored as a powder in a sealed container, under dry conditions, at temperatures between **2-8°C** or **-5°C**, and protected from light [2] [4].
- **Stability:** When dissolved, solutions are typically stable for about one month at **-20°C** or six months at **-80°C** [5].
- **Handling:** Standard laboratory safety practices should be followed. The compound may cause skin, eye, and respiratory irritation, so appropriate personal protective equipment (PPE) is recommended [4].

Solubility and Stock Solution Preparation

- **Solubility:** HO-PEG₅-CH₂COOH is generally soluble in water [3] and common organic solvents like **DMSO**.
- **Stock Solution Protocol:**
 - **Weigh** an appropriate amount of the powder.
 - **Dissolve** in DMSO, water, or PBS to the desired concentration (e.g., 10-100 mM).
 - **Aliquot** the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - **Store** the aliquots at **-20°C** or **-80°C** for long-term stability [5].

Conjugation Reaction Workflow

The process of conjugating HO-PEG₅-CH₂COOH to another molecule, such as a peptide, involves activating the carboxylic acid and coupling it to an amine. The general workflow is outlined below.



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General workflow for conjugating HO-PEG₅-CH₂COOH via its carboxylic acid group.

- **Activation:** The carboxylic acid group of HO-PEG₅-CH₂COOH is activated using common coupling agents like **EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)** and **NHS (N-Hydroxysuccinimide)**. This forms an active ester intermediate, which is more reactive towards nucleophiles.
- **Coupling:** The activated ester reacts with a primary amine group (e.g., from a lysine residue on a protein or the N-terminus of a peptide) to form a stable **amide bond**, releasing the PEG-linked product.
- **Purification and Analysis:** The final conjugate is typically purified by techniques such as **dialysis, gel filtration chromatography, or HPLC** and analyzed by **Mass Spectrometry (MS)** to confirm successful conjugation [2].

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References

1. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]
2. OH- PEG - 5 | CAS:52026-48-9 | Biopharma PEG CH 2 COOH [biochempeg.com]
3. - HO - PEG , MW 5,000 | BroadPharm CH 2 COOH [broadpharm.com]
4. 52026-48-9| Ho - peg - 5 |BLD Pharm ch 2 cooh [bldpharm.com]
5. - HO - PEG (MW 35000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]

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